

Application Notes and Protocols for Xanthine Oxidase-IN-11 in Cell Culture

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Compound of Interest

Compound Name: Xanthine oxidase-IN-11

Cat. No.: B11996156

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Introduction

Xanthine oxidase (XO) is a key enzyme in purine metabolism, catalyzing the oxidation of hypoxanthine to xanthine and subsequently to uric acid.[1] Elevated XO activity is implicated in hyperuricemia and related conditions such as gout. **Xanthine oxidase-IN-11**, an analog of XO8, is a potent inhibitor of this enzyme and serves as a valuable tool for studying the biological roles of xanthine oxidase and for the discovery of novel therapeutics targeting hyperuricemia and other related disorders.[2][3]

These application notes provide detailed protocols for the use of **Xanthine oxidase-IN-11** in cell culture, including methods for assessing its effects on intracellular uric acid levels, reactive oxygen species (ROS) production, and overall cell viability.

Physicochemical Properties and Stock Solution Preparation

A summary of the key physicochemical properties of **Xanthine oxidase-IN-11** is provided in the table below.

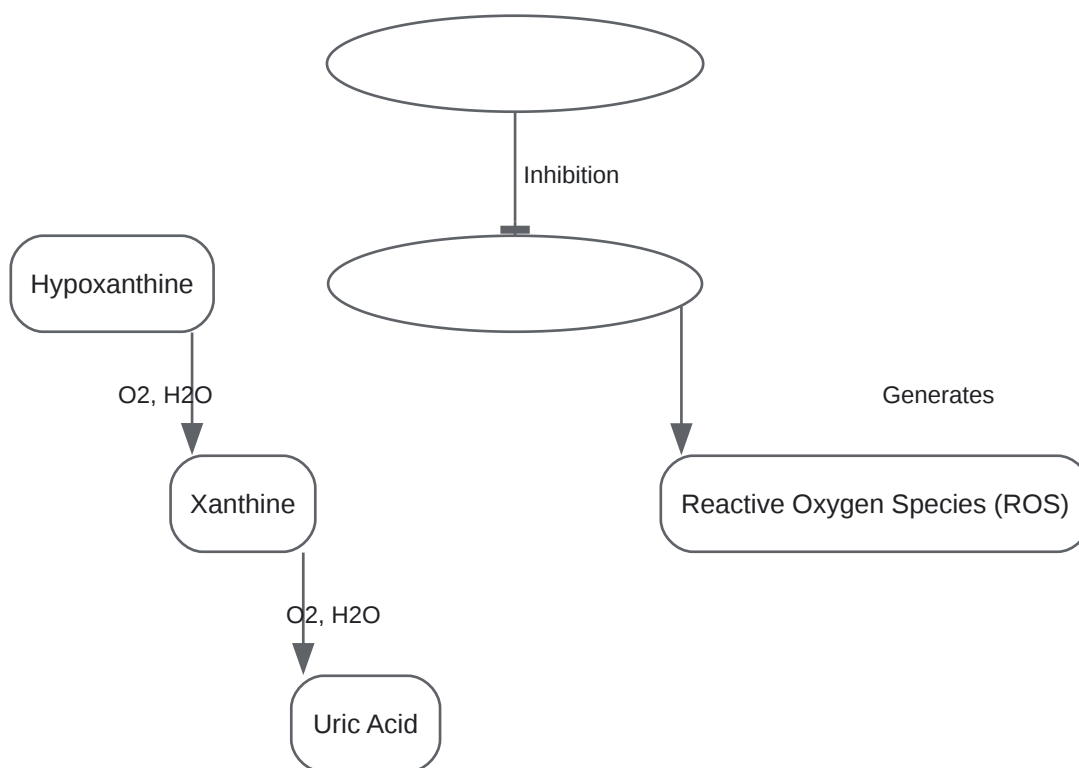
Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ N ₂ OS	[3]
Molecular Weight	204.25 g/mol	[3]
Appearance	Crystalline solid	
Solubility	Soluble in DMSO	
Storage	Store at -20°C for long-term stability	

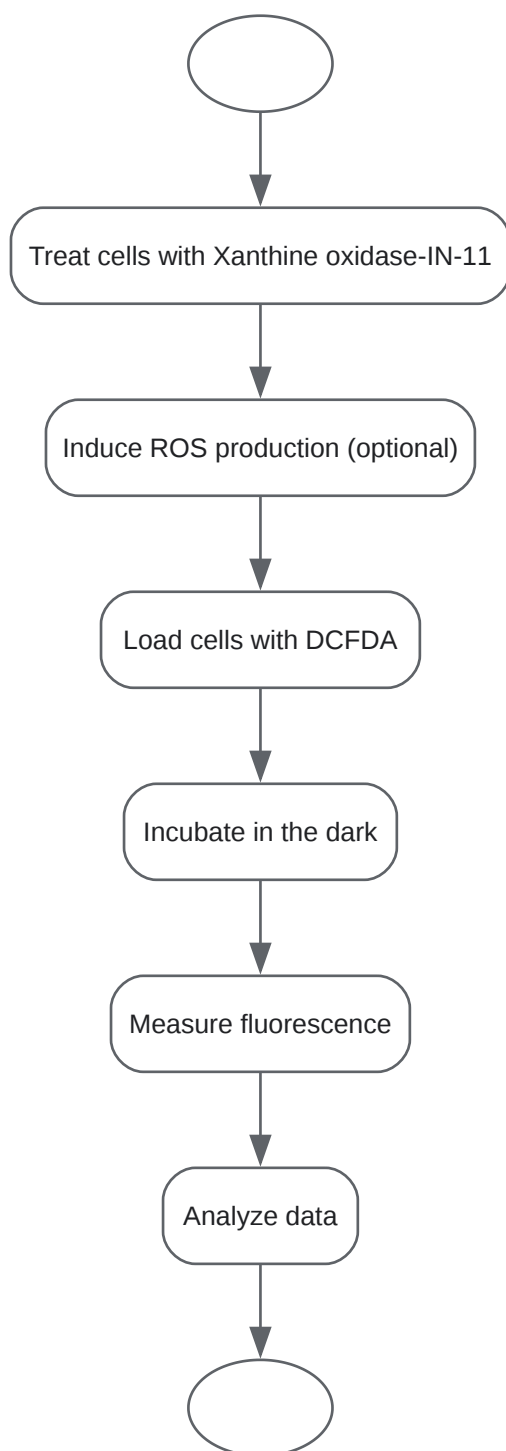
Preparation of Stock Solutions:

To prepare a stock solution, dissolve **Xanthine oxidase-IN-11** in sterile DMSO. For example, to prepare a 10 mM stock solution, dissolve 2.04 mg of the compound in 1 mL of DMSO. Vortex thoroughly to ensure complete dissolution. Store the stock solution in aliquots at -20°C to avoid repeated freeze-thaw cycles. When preparing working solutions, dilute the DMSO stock solution in the appropriate cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

Signaling Pathway of Xanthine Oxidase

The following diagram illustrates the role of xanthine oxidase in the purine catabolism pathway and the mechanism of action for inhibitors like **Xanthine oxidase-IN-11**.





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References

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